

A Comparative Guide to JPL's Asteroid Observation Programs and Leading Alternatives

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In the vast expanse of our solar system, the silent celestial dance of asteroids and comets poses a potential, albeit low-probability, threat to our planet. The diligent efforts of global asteroid observation programs are our first line of defense, providing the critical data needed to detect, track, and characterize these near-Earth objects (NEOs). At the forefront of these efforts is NASA's Jet Propulsion Laboratory (**JPL**), which plays a central role in coordinating and analyzing data from a global network of observatories. This guide provides an objective comparison of **JPL**'s key asteroid observation programs with other leading alternatives, supported by available performance data and detailed methodologies.

Quantitative Comparison of Leading NEO Surveys

The following table summarizes the key performance metrics of **JPL**-affiliated and other major asteroid survey programs. It is important to note that **JPL**'s role is multifaceted, encompassing not only direct observations but also the crucial tasks of data analysis, orbit determination, and impact risk assessment for the entire planetary defense community.

Program/Survey	Primary Institution(s)	Telescope Aperture(s)	Wavelength	NEO Discoveries (Approx. Annual Rate)	Data Accessibility
JPL- Managed/Affiliated					
NEOWISE (End of Mission: 2024)	NASA / JPL	0.4 m	Infrared	Varied; over 3,000 NEOs in total, including 215 discoveries. [1]	Publicly available via NASA's Planetary Data System.
NEO Surveyor (Upcoming)	NASA / JPL	0.5 m	Infrared	Projected to find two-thirds of NEOs larger than 140 meters within 5 years. [2] [3]	Data will be made publicly available.
Leading Alternative Surveys					
Catalina Sky Survey (CSS)	University of Arizona	1.5 m, 1.0 m, 0.7 m, 0.5 m	Visible	Historically the most prolific; discovered 47% of the total known NEO population as of 2020. [4]	Data submitted to the Minor Planet Center.

Pan-STARRS	University of Hawaii	1.8 m (x2)	Visible	Discovers over half of the larger NEOs (>140 meters) annually. [5]	Public data releases; moving object data sent to the Minor Planet Center. [5]
ATLAS (Asteroid Terrestrial-impact Last Alert System)	University of Hawaii	0.5 m (x4)	Visible	Over 700 NEOs discovered to date; capable of scanning the entire dark sky every 24 hours. [6]	Data submitted to the Minor Planet Center.

Experimental Protocols

The methodologies employed by these programs are tailored to their specific objectives, whether it be wide-field surveys for new discoveries or detailed characterization of known objects.

JPL's Role in Data Analysis and Impact Monitoring

JPL's Center for Near-Earth Object Studies (CNEOS) is the central hub for processing and analyzing data from all major surveys.[\[7\]](#) CNEOS computes high-precision orbits for NEOs, predicts their close approaches to Earth, and assesses their impact probabilities.[\[7\]](#)

- Sentry and Sentry-II: These are highly automated collision monitoring systems that continuously scan the most current asteroid catalog for possibilities of future impact with Earth over the next 100 years.[\[8\]](#) Sentry-II, the next-generation system, can more accurately calculate impact probabilities, especially for asteroids with limited observational data.[\[9\]](#)[\[10\]](#)
- Scout: This system provides rapid trajectory analysis and hazard assessment for newly discovered and unconfirmed NEOs.[\[5\]](#)[\[11\]](#) It can provide warnings of potential imminent

impacts from very small asteroids.[11][12]

Observational Methodologies of Major Surveys

The primary survey programs utilize wide-field telescopes to repeatedly image large areas of the night sky. The general workflow involves:

- Image Acquisition: Telescopes capture a series of images of the same patch of sky over a period of time.[5][9][13]
- Image Differencing: Sophisticated software compares these images to identify objects that have moved against the background of stars.[5][13]
- Candidate Identification: Potential moving objects are flagged as NEO candidates.
- Data Submission: The positions and brightness of these candidates are sent to the Minor Planet Center (MPC), the global clearinghouse for all asteroid and comet observations.[5][11] The data is typically submitted in the Astrometry Data Exchange Standard (ADES) format.[8]
- Confirmation and Follow-up: Other observatories around the world then conduct follow-up observations to confirm the discoveries and refine their orbits.

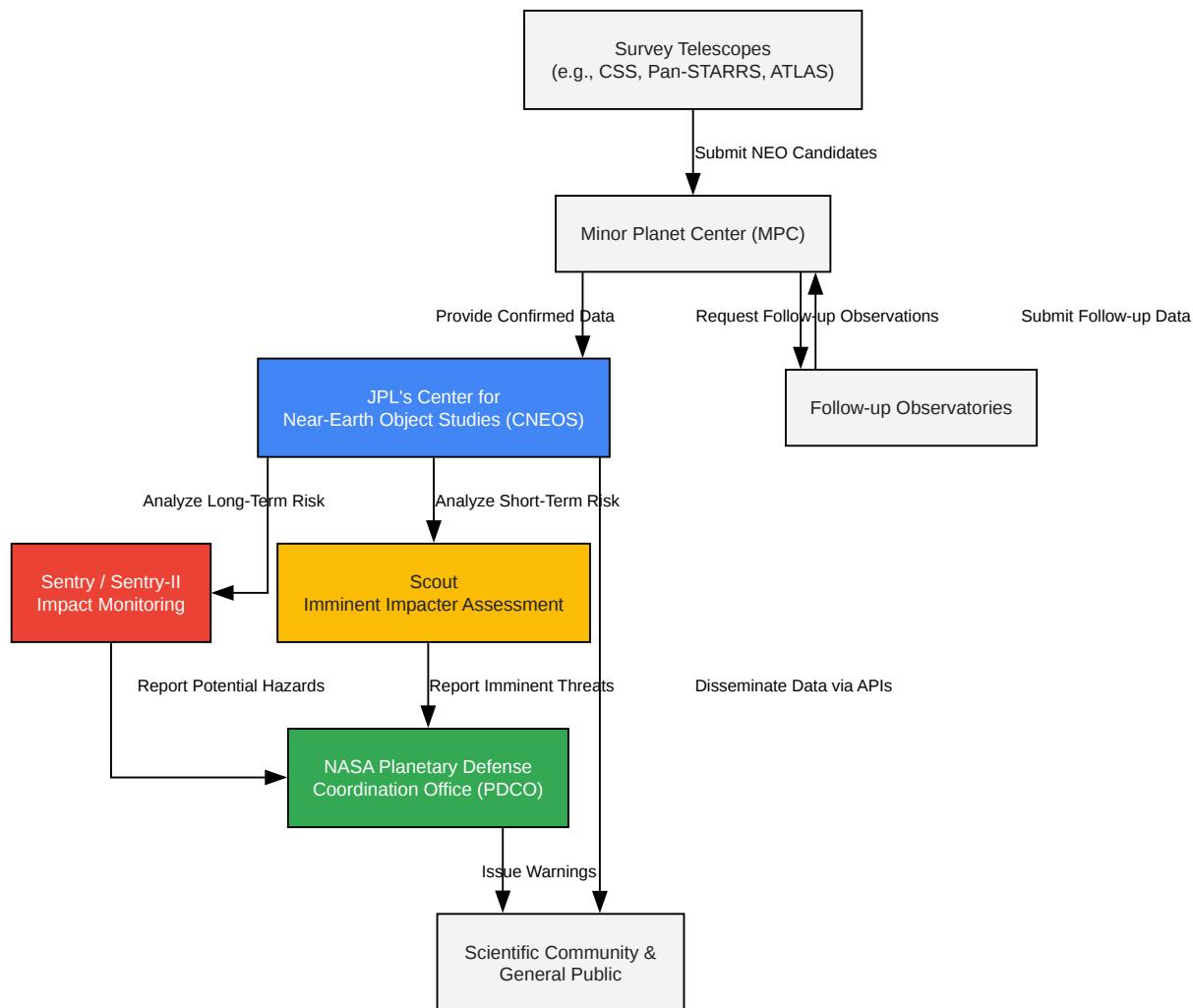
Catalina Sky Survey (CSS): CSS employs several telescopes and processes images in near real-time.[14] Their data pipeline involves image calibration, source extraction, and a comparison of source catalogs from multiple images to detect motion.[13] Human observers validate NEO candidates before submission to the MPC.[13]

Pan-STARRS: The Pan-STARRS telescopes survey the sky each night, taking a sequence of four exposures of the same area over about an hour.[5] Their Moving Object Processing System (MOPS) is designed to automatically detect and link these transient detections to identify new asteroids.[15]

ATLAS: The ATLAS system consists of four telescopes that can scan the entire observable sky every 24 hours.[6] It is optimized for detecting smaller NEOs that are only visible for a few days as they make a close approach to Earth.[12]

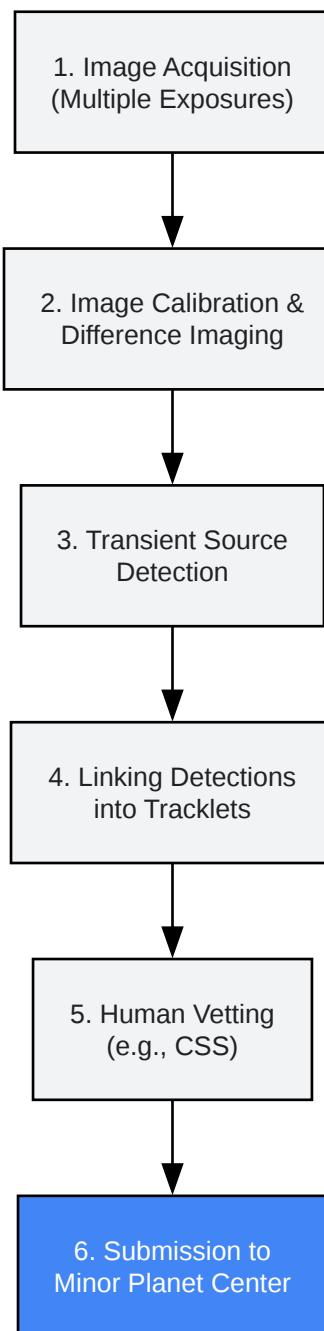
Visualizing the Asteroid Observation Workflow

The following diagrams illustrate the logical flow of asteroid detection, data processing, and impact risk assessment.



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General workflow of asteroid detection and hazard assessment.



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